

Reproducibility of AMG 193 Experimental Results: A Comparative Guide

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the experimental results for AMG 193, a clinical-stage, first-in-class, MTA-cooperative protein arginine methyltransferase 5 (PRMT5) inhibitor. The focus is on the reproducibility and consistency of findings from preclinical and clinical studies, with a comparison to the alternative MTA-cooperative PRMT5 inhibitor, MRTX1719. This document is intended to serve as a resource for researchers and drug development professionals evaluating the therapeutic potential of targeting PRMT5 in MTAP-deleted cancers.

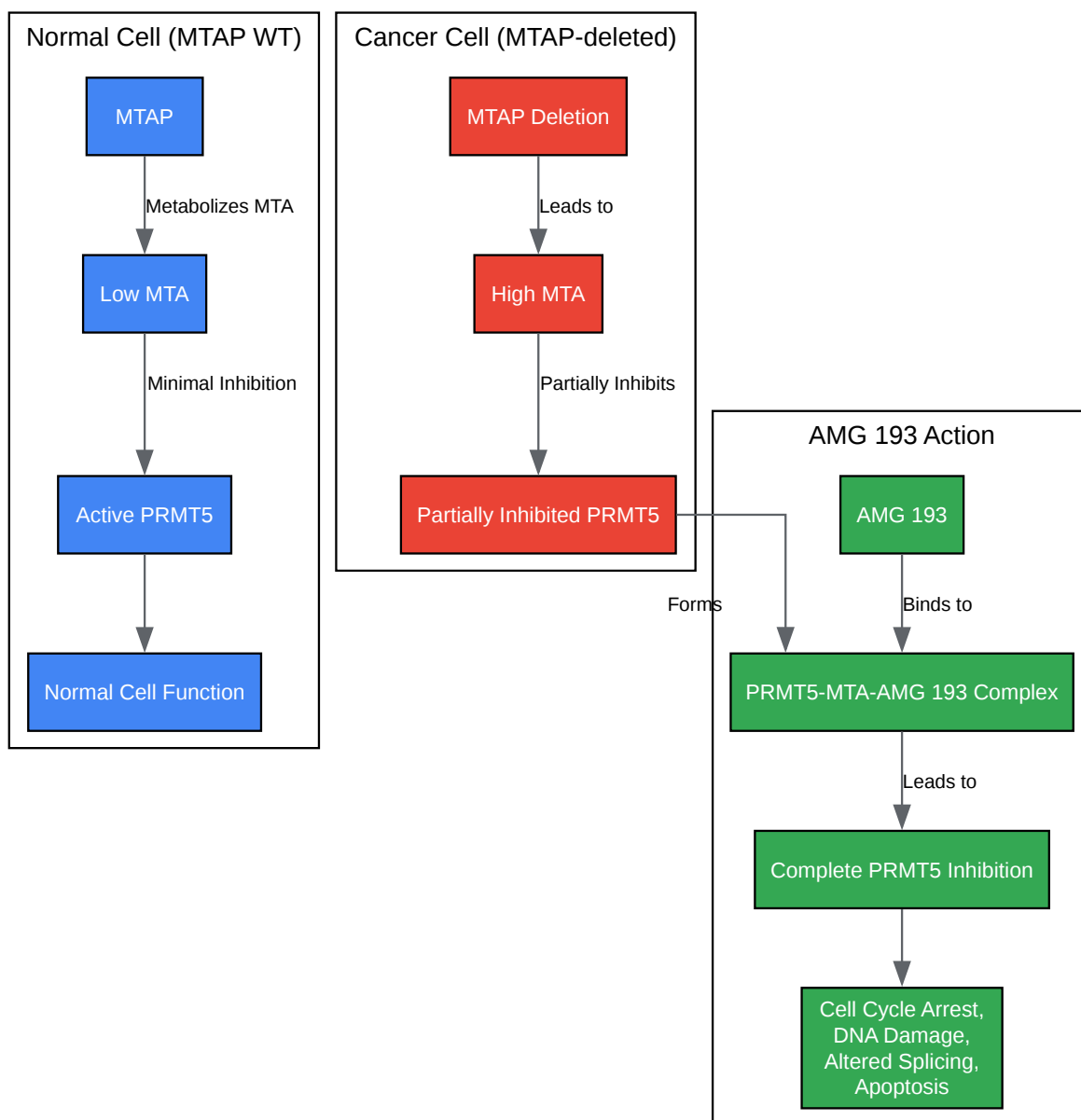
Executive Summary

AMG 193 is an investigational oral drug that selectively targets cancer cells with a specific genetic deletion known as MTAP (methylthioadenosine phosphorylase) deletion.^{[1][2]} This deletion occurs in approximately 10-15% of all human cancers.^[2] Preclinical and early-phase clinical data suggest that AMG 193 has a manageable safety profile and shows promising anti-tumor activity in patients with various MTAP-deleted solid tumors.^{[2][3]} This guide summarizes the key experimental findings, compares them with a similar compound, MRTX1719, and

discusses the current state of reproducibility for this therapeutic approach. While the available data from different research groups on similar molecules show consistent trends, it is important to note that most of the comprehensive data on AMG 193 has been reported by its developer, Amgen. Independent, peer-reviewed replication studies will be crucial for definitively establishing the reproducibility of these findings.

Mechanism of Action: MTA-Cooperative PRMT5 Inhibition

The therapeutic strategy for AMG 193 is based on the concept of synthetic lethality. In cancer cells with MTAP deletion, the metabolite methylthioadenosine (MTA) accumulates.[2] MTA is a partial inhibitor of PRMT5, an enzyme essential for various cellular processes.[2] AMG 193 is designed to preferentially bind to the PRMT5-MTA complex, further inhibiting its activity. This selective action is intended to kill cancer cells with MTAP deletion while sparing normal, healthy cells where MTA levels are low.[1] The downstream effects of PRMT5 inhibition include DNA damage, cell cycle arrest, and alterations in mRNA splicing.[1]



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Diagram 1: Mechanism of action of AMG 193 in MTAP-deleted cancer cells.

Preclinical Experimental Data In Vitro Studies

Key Findings:

- **Selective Cell Killing:** AMG 193 demonstrates potent and selective killing of MTAP-deleted cancer cell lines compared to their MTAP wild-type counterparts.[\[1\]](#)
- **Target Engagement:** Treatment with AMG 193 leads to a dose-dependent decrease in symmetric dimethylarginine (SDMA), a biomarker of PRMT5 activity, in MTAP-deleted cells. [\[1\]](#)
- **Cellular Effects:** Inhibition of PRMT5 by AMG 193 induces DNA damage, G2/M cell cycle arrest, and changes in alternative mRNA splicing in MTAP-deleted cells.[\[1\]](#)

Data Summary:

Cell Line	MTAP Status	AMG 193 IC50 (Viability)	SDMA Inhibition IC50	Reference
HCT116	Wild-Type	> 4 μ M	Not reported	[1]
HCT116	Deleted	~0.1 μ M	~0.01 μ M	[1]
MRTX1719				
HCT116	Wild-Type	890 nM	653 nM	[4]
HCT116	Deleted	12 nM	8 nM	[4]

Experimental Protocol: Cell Viability Assay

- **Cell Seeding:** Cancer cell lines (both MTAP-deleted and wild-type) are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** Cells are treated with a serial dilution of AMG 193 or a vehicle control for a specified period (e.g., 5-10 days).
- **Viability Assessment:** Cell viability is measured using a commercially available assay, such as CellTiter-Glo®, which quantifies ATP levels as an indicator of metabolically active cells.

- **Data Analysis:** The half-maximal inhibitory concentration (IC50) is calculated by fitting the dose-response data to a four-parameter logistic curve.

In Vivo Studies

Key Findings:

- **Tumor Growth Inhibition:** Oral administration of AMG 193 leads to significant, dose-dependent tumor growth inhibition in mouse xenograft models of MTAP-deleted cancers.[\[1\]](#)
- **Favorable Tolerability:** AMG 193 is generally well-tolerated in animal models, with no significant impact on body weight or signs of toxicity at efficacious doses.[\[1\]](#)
- **Pharmacodynamic Effects:** AMG 193 treatment reduces SDMA levels in tumor tissues, confirming target engagement in vivo.[\[1\]](#)

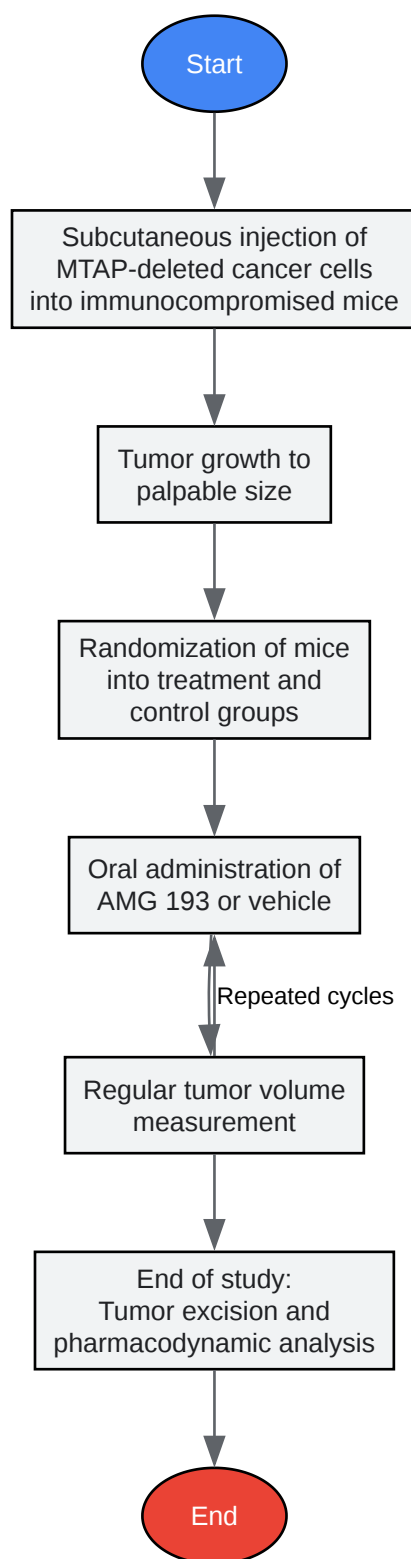
Data Summary:

Xenograft Model	MTAP Status	Treatment	Tumor Growth Inhibition (TGI)	Reference
HCT116	Deleted	AMG 193 (dose-dependent)	Statistically significant	[1]
HCT116	Wild-Type	AMG 193	No significant inhibition	[1]
MRTX1719				
Various	Deleted	MRTX1719 (dose-dependent)	Marked antitumor activity	[4]
Various	Wild-Type	MRTX1719	Minimal effects	[4]

Experimental Protocol: Xenograft Tumor Model

- **Cell Implantation:** Human cancer cells (MTAP-deleted or wild-type) are subcutaneously injected into immunocompromised mice.

- Tumor Growth: Tumors are allowed to grow to a palpable size.
- Treatment Administration: Mice are randomized into treatment and control groups. AMG 193 is administered orally at various doses and schedules.
- Tumor Measurement: Tumor volume is measured regularly using calipers.
- Endpoint Analysis: At the end of the study, tumors are excised for pharmacodynamic analysis (e.g., SDMA levels).



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Diagram 2: General experimental workflow for in vivo xenograft studies.

Clinical Trial Data (Phase I)

Key Findings:

- **Safety and Tolerability:** AMG 193 has demonstrated a favorable safety profile in a first-in-human Phase I trial (NCT05094336).[2][3] The most common treatment-related adverse events were nausea, fatigue, and vomiting.[3] Importantly, there was no clinically significant myelosuppression, a dose-limiting toxicity for first-generation PRMT5 inhibitors.[3]
- **Pharmacokinetics:** The exposure to AMG 193 increased in a dose-proportional manner.[3]
- **Preliminary Efficacy:** Encouraging antitumor activity has been observed across a variety of MTAP-deleted solid tumors.[3] As of May 2024, the objective response rate was 21.4% in efficacy-evaluable patients treated at active and tolerable doses.[3] Responses were seen in non-small cell lung cancer, pancreatic adenocarcinoma, and biliary tract cancer.[3]

Data Summary (AMG 193 vs. MRTX1719):

Parameter	AMG 193 (NCT05094336)	MRTX1719 (Phase I/II)	Reference
Population	Advanced MTAP- deleted solid tumors	Advanced MTAP- deleted solid tumors	[3][4]
Most Common TRAEs	Nausea, fatigue, vomiting	Not specified in detail	[3]
Dose-Limiting Toxicity	Nausea, vomiting, fatigue, hypersensitivity, hypokalemia at ≥ 240 mg	No dose-limiting toxicities up to 400 mg q.d.	[3][5]
Myelosuppression	Not clinically significant	Not a significant issue	[3][6]
Objective Response Rate	21.4% (at active and tolerable doses)	Partial responses in 6 of 18 patients (33%) in an early report	[3][6][7]
Tumor Types with Response	NSCLC, Pancreatic, Biliary Tract, and others	Mesothelioma, NSCLC, Melanoma, Gallbladder, MPNST	[3][4]

Reproducibility and Comparison with Alternatives

A direct assessment of the reproducibility of AMG 193's experimental results is challenging due to the limited number of independent, peer-reviewed publications. The majority of the detailed data comes from studies conducted by Amgen, the developer of AMG 193.

However, the emergence of another MTA-cooperative PRMT5 inhibitor, MRTX1719, from Mirati Therapeutics (now part of Bristol Myers Squibb), provides an opportunity for indirect comparison and an assessment of the consistency of the therapeutic concept.

Points of Consistency:

- Mechanism of Action: Both AMG 193 and MRTX1719 are reported to be MTA-cooperative PRMT5 inhibitors, demonstrating a similar, selective mechanism of action.[1][4]
- Preclinical Selectivity: Preclinical studies for both compounds show a consistent pattern of selective inhibition of viability and PRMT5 activity in MTAP-deleted cancer models compared to MTAP wild-type models.[1][4]
- Clinical Safety Profile: Early clinical data for both drugs suggest a favorable safety profile, notably the absence of significant myelosuppression that plagued earlier, non-selective PRMT5 inhibitors.[3][6]
- Clinical Activity: Both AMG 193 and MRTX1719 have demonstrated preliminary anti-tumor activity in patients with a range of MTAP-deleted solid tumors.[3][4]

Points of Difference and Considerations:

- Potency: Cross-trial comparisons of IC50 values and clinical response rates should be interpreted with caution due to differences in experimental protocols and patient populations. However, early data suggests that both molecules are potent inhibitors of PRMT5.
- Chemical Structure: AMG 193 and MRTX1719 have different chemical structures, which may lead to differences in their pharmacokinetic and pharmacodynamic properties, as well as their off-target effects.[1]
- Clinical Development: Both drugs are in early-stage clinical development, and the reported data is from a limited number of patients.[1][8] As more data becomes available from larger, randomized trials, a clearer picture of their comparative efficacy and safety will emerge.

Conclusion

The experimental results for AMG 193, an MTA-cooperative PRMT5 inhibitor, show a consistent and promising preclinical and early clinical profile for the treatment of MTAP-deleted cancers. The findings are supported by data from a similar molecule, MRTX1719, which strengthens the rationale for this therapeutic approach.

While the consistency between the findings for these two drugs provides a degree of confidence in the underlying scientific principles, the field would greatly benefit from

independent replication of the key preclinical and clinical findings. Future research, including head-to-head clinical trials and independent laboratory studies, will be essential to fully understand the reproducibility of these results and the comparative effectiveness of different MTA-cooperative PRMT5 inhibitors. Researchers are encouraged to critically evaluate the available data and consider the need for independent validation in their own research and development programs.

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